

Evaluating the performance of 1,1,2-Trifluoroethane in specific applications

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Compound of Interest

Compound Name: **1,1,2-Trifluoroethane**

Cat. No.: **B1584508**

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Evaluating 1,1,2-Trifluoroethane: A Comparative Performance Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive evaluation of **1,1,2-Trifluoroethane** (HFC-143), offering a comparative analysis of its performance against common alternatives. Due to a notable lack of publicly available, direct experimental performance data for **1,1,2-Trifluoroethane** in specific applications, this guide synthesizes available thermophysical data and outlines standardized experimental protocols for its evaluation as a refrigerant and a cleaning solvent.

Executive Summary

1,1,2-Trifluoroethane is a hydrofluorocarbon with a global warming potential (GWP) of 397 over 100 years. While thermophysical data is available, there is a significant scarcity of published experimental studies detailing its performance in practical applications such as refrigeration and solvent cleaning. This guide presents the known properties of **1,1,2-Trifluoroethane** and compares them with established alternatives like 1,1,1,2-Tetrafluoroethane (R-134a) and 1,1,2-Trichloro-1,2,2-trifluoroethane (CFC-113). Furthermore, it provides detailed experimental protocols based on industry standards to enable researchers to conduct their own performance evaluations.

Thermophysical and Environmental Properties

A comparison of the key properties of **1,1,2-Trifluoroethane** and its alternatives is crucial for initial assessment. The following table summarizes these properties based on available data.

Property	1,1,2-Trifluoroethane (HFC-143)	1,1,1,2-Tetrafluoroethane (R-134a)	1,1,2-Trichloro-1,2,2-trifluoroethane (CFC-113)
Molecular Formula	C ₂ H ₃ F ₃	C ₂ H ₂ F ₄	C ₂ Cl ₃ F ₃
Molar Mass (g/mol)	84.04	102.03	187.38
Boiling Point (°C)	5	-26.3	47.6
Critical Temperature (°C)	151.05	101.1	Not Available
Critical Pressure (kPa)	4827	4059	Not Available
Global Warming Potential (100-year)	397	1430	6130
Ozone Depletion Potential	0	0	0.8

Performance Evaluation in Refrigeration Applications

While specific experimental data for **1,1,2-Trifluoroethane** as a refrigerant is limited, its performance can be evaluated using standardized testing methods. A common approach is to use a vapor compression refrigeration cycle test rig.

Experimental Protocol: Refrigerant Performance Evaluation (Based on ASHRAE Standard 23.1)

This protocol outlines the methodology for determining the thermodynamic performance of a refrigerant in a vapor compression system.

Objective: To measure the cooling capacity, compressor power input, and calculate the Coefficient of Performance (COP) of **1,1,2-Trifluoroethane** and compare it with a baseline refrigerant (e.g., R-134a).

Apparatus:

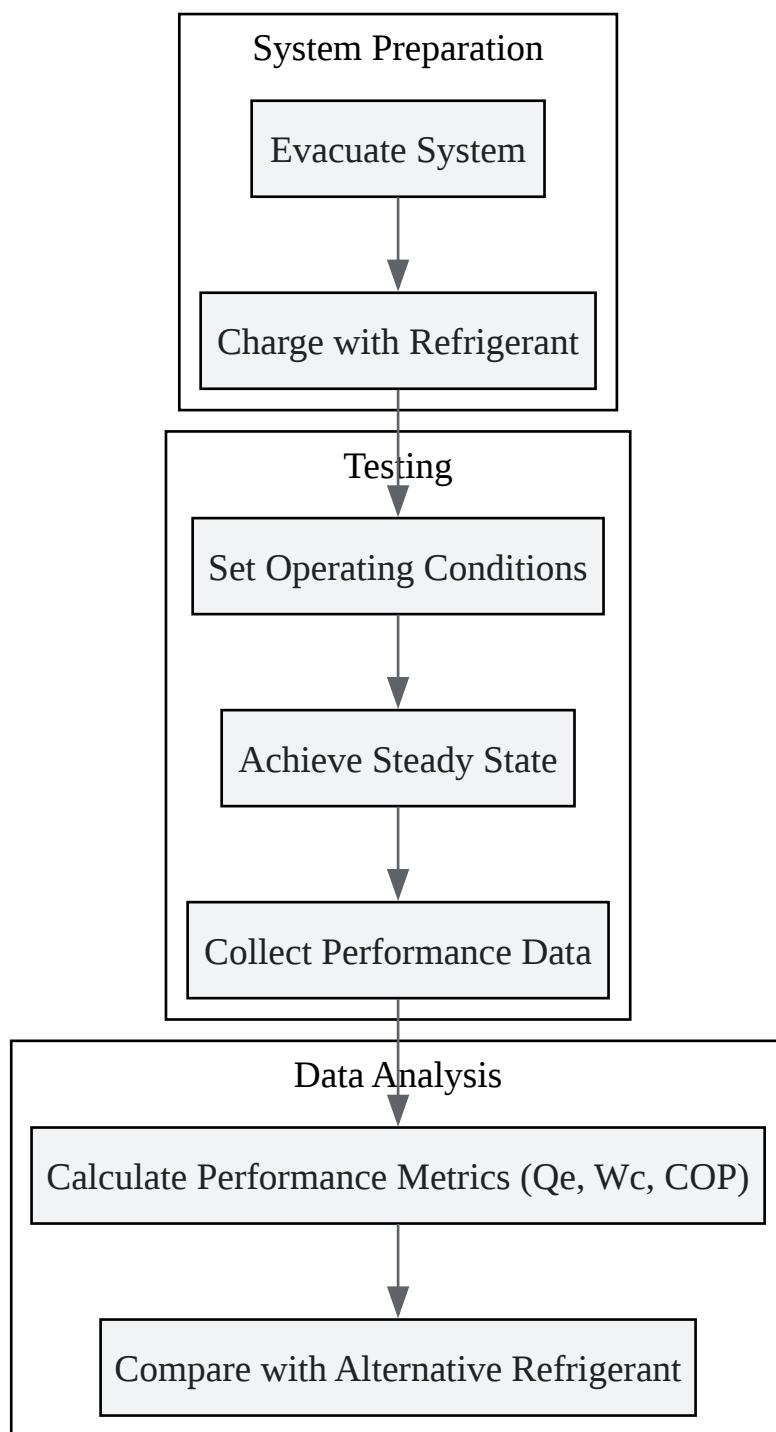
- Vapor compression refrigeration test rig including:
 - A hermetically sealed compressor
 - A condenser (air-cooled or water-cooled)
 - An evaporator (air-cooled or water-cooled)
 - A thermostatic or electronic expansion valve
- Calorimeter to measure cooling capacity.
- Power meter to measure compressor power consumption.
- Pressure transducers and temperature sensors (thermocouples or RTDs) at the inlet and outlet of each major component.
- Refrigerant mass flow meter.

Procedure:

- System Preparation: Evacuate the refrigeration system to remove any air and moisture.
- Charging: Charge the system with the test refrigerant (**1,1,2-Trifluoroethane**) to the manufacturer's specified amount or an optimized charge determined through preliminary testing.
- Set Operating Conditions: Set the desired evaporator and condenser temperatures (or pressures) to simulate specific application conditions.
- Stabilization: Allow the system to run until it reaches a steady state, characterized by stable temperatures and pressures throughout the cycle.

- Data Acquisition: Record the following parameters:
 - Compressor suction and discharge pressures and temperatures.
 - Condenser inlet and outlet pressures and temperatures.
 - Evaporator inlet and outlet pressures and temperatures.
 - Refrigerant mass flow rate.
 - Compressor power input.
 - Heat input to the evaporator (from the calorimeter).
- Calculations:
 - Refrigerating Effect (Qe): Determined from the energy balance on the evaporator (calorimeter).
 - Compressor Work (Wc): Measured by the power meter.
 - Coefficient of Performance (COP): Calculated as $COP = Qe / Wc$.
- Comparison: Repeat the procedure with the alternative refrigerant (e.g., R-134a) under the identical operating conditions to provide a direct comparison of performance.

Logical Workflow for Refrigerant Performance Evaluation

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Workflow for Refrigerant Performance Evaluation.

Performance Evaluation in Solvent Cleaning Applications

1,1,2-Trifluoroethane's properties suggest potential as a solvent cleaner. Its effectiveness can be evaluated against established cleaning agents like 1,1,2-Trichloro-1,2,2-trifluoroethane (CFC-113), though the latter is now phased out due to its high Ozone Depletion Potential.

Experimental Protocol: Solvent Cleaning Effectiveness (Based on ASTM G122)

This protocol provides a standardized method for evaluating the effectiveness of a cleaning agent in removing a specific contaminant from a surface.

Objective: To quantify the cleaning efficiency of **1,1,2-Trifluoroethane** in removing a standardized soil from a substrate and compare it to an alternative solvent.

Apparatus:

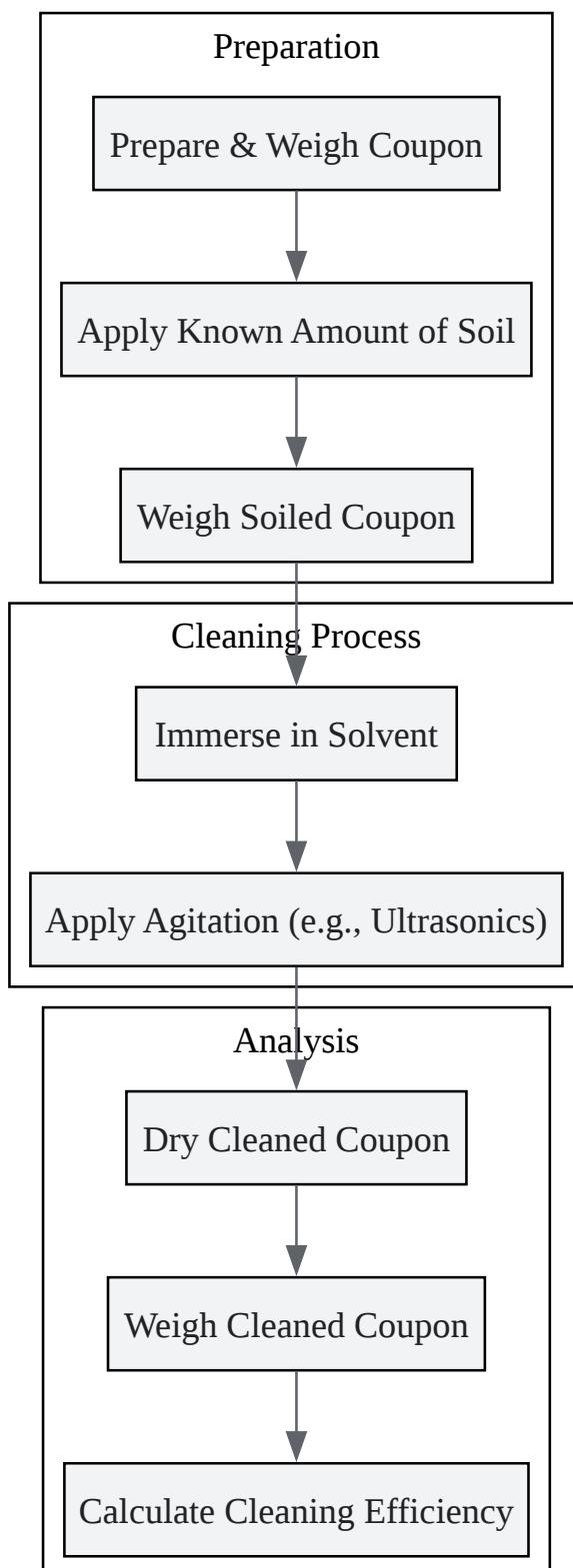
- Standardized test coupons (e.g., stainless steel).
- Standardized soil (e.g., a mixture of oils and particulate matter).
- Analytical balance.
- Ultrasonic bath or other means of agitation.
- Beakers or other suitable containers.
- Analytical instrumentation for quantifying residual soil (e.g., gravimetric analysis, spectroscopy).

Procedure:

- Coupon Preparation: Clean and weigh the test coupons to establish a baseline mass.
- Soiling: Apply a known amount of the standardized soil uniformly to the surface of the test coupons and reweigh.

- Cleaning:
 - Immerse the soiled coupons in a beaker containing **1,1,2-Trifluoroethane**.
 - Subject the coupons to a defined cleaning process (e.g., immersion with ultrasonic agitation for a specific time and at a controlled temperature).
- Rinsing and Drying: Remove the coupons from the solvent, rinse if required by the protocol, and dry them completely.
- Post-Cleaning Analysis: Weigh the cleaned and dried coupons to determine the amount of soil removed.
- Calculation of Cleaning Efficiency:
 - Cleaning Efficiency (%) = [(Mass of soil removed) / (Initial mass of soil)] x 100.
- Comparison: Repeat the entire procedure using an alternative solvent under the same conditions for a direct comparison of cleaning performance.

Signaling Pathway for Solvent Cleaning Evaluation

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Logical flow for evaluating solvent cleaning efficiency.

Conclusion

While **1,1,2-Trifluoroethane** (HFC-143) presents a lower GWP alternative to some established HFCs, a significant lack of published, peer-reviewed experimental data on its performance in key applications hinders its widespread adoption. The thermophysical data suggests it may have potential as a refrigerant and solvent. The experimental protocols provided in this guide, based on established industry standards, offer a framework for researchers and drug development professionals to conduct their own rigorous, comparative performance evaluations. Such studies are critical to fully understand the viability of **1,1,2-Trifluoroethane** as a replacement for higher GWP substances and to ensure its safe and efficient application.

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